

Physical and chemical properties of (3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide

Cat. No.: B151500

[Get Quote](#)

An In-depth Technical Guide to **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and reactivity of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Physical Properties

(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide, also known as a Wittig reagent, is a solid organic compound.^{[1][2][3][4]} It is commonly used in organic synthesis to convert aldehydes and ketones into alkenes.

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	42843-94-7	[1][5][6]
Molecular Formula	C ₂₃ H ₂₄ BrO ₂ P	[2][6][7]
Molecular Weight	443.31 g/mol	[2][6]
Appearance	Solid, Yellow	[1][2][3][4]
Melting Point	145 °C (decomposes)	[1][3][4]
Purity	≥97%	[1][2][6]
Storage Temperature	2-8°C, under inert atmosphere	[1][3]
InChI	1S/C23H24O2P.BrH/c1-2-25-23(24)18-19-26(20-12-6-3-7-13-20,21-14-8-4-9-15-21)22-16-10-5-11-17-22;/h3-17H,2,18-19H2,1H3;1H/q+1;/p-1	[1][2][3]
InChIKey	ANKBQEBRESYXDT-UHFFFAOYSA-M	[1][2][3]
SMILES	O=C(OCC)CC--INVALID-LINK- (C2=CC=CC=C2)C3=CC=CC=C3.[Br-]	[6]
Topological Polar Surface Area	26.3 Å ²	[2][6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide**.

Table 2: Spectroscopic Data

Technique	Data	Reference
¹ H NMR (300 MHz, CDCl ₃)	δ = 7.79 (s, 1H), 7.44 (s, 1H), 6.85 (quint., J = 2.0 Hz, 1H), 4.72 (s, 2H), 1.45-1.37 (m, 2H), 1.24-1.15 (m, 2H)	[8]
¹³ C NMR (75 MHz, CDCl ₃)	δ = 136.9, 135.9, 131.6, 130.2, 129.6, 128.6, 127.8, 112.6, 62.2, 4.2, 1.1	[8]
Infrared (KBr)	$\tilde{\nu}$ = 3315, 3320, 3040, 2974, 2920, 1765, 1551, 1486, 1471, 1449, 1423, 1409, 1378, 1225, 1134, 1049, 986, 891, 678 cm ⁻¹	[8]
Mass Spectrometry (EI)	m/z (%): 228 (7), 199 (37), 197 (56), 195 (32), 193 (100), 188 (11), 186 (17), 177 (10), 175 (30), 162 (37)	[8]

Experimental Protocols

General Synthesis of Phosphonium Salts

The synthesis of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide** can be achieved through the reaction of triphenylphosphine with an appropriate alkyl halide, in this case, ethyl 3-bromopropanoate.

General Procedure:

- All reactions should be conducted in flame-dried glassware under an inert atmosphere (e.g., Argon).
- Solvents such as THF or Et₂O are purified by distillation over appropriate drying agents.
- Triphenylphosphine is dissolved in a suitable solvent.

- Ethyl 3-bromopropanoate is added to the solution.
- The reaction mixture is typically stirred at room temperature or heated to reflux to facilitate the reaction.
- The resulting phosphonium salt often precipitates from the solution and can be collected by filtration.
- The crude product is then washed with a non-polar solvent to remove any unreacted starting materials and dried under vacuum.

A rapid synthesis method for a similar compound, (3-bromopropyl)triphenylphosphonium bromide, has been reported using microwave irradiation, which may be applicable for the synthesis of the title compound.[9]

Wittig Reaction Protocol

(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide is primarily used in the Wittig reaction to synthesize α,β -unsaturated esters.

General Procedure:

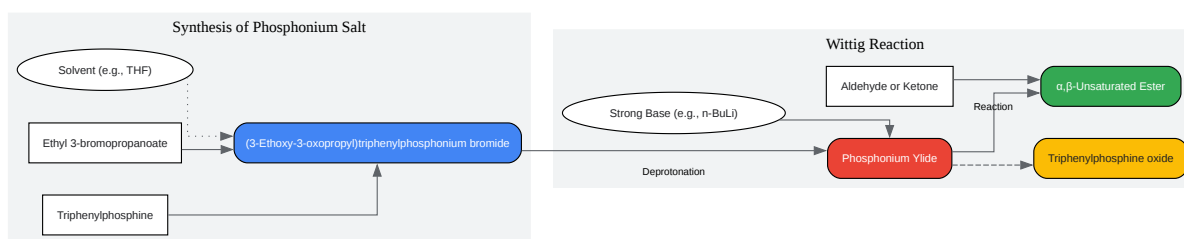
- The phosphonium salt is suspended in a dry, aprotic solvent (e.g., THF, Et₂O) under an inert atmosphere.
- A strong base (e.g., n-butyllithium, sodium hydride, or potassium tert-butoxide) is added to deprotonate the phosphonium salt and form the corresponding ylide.[8]
- The reaction mixture is typically stirred at a low temperature (e.g., -78 °C to 0 °C) during the ylide formation.
- The aldehyde or ketone is then added to the ylide solution, and the reaction is allowed to warm to room temperature.
- The reaction is quenched with a saturated aqueous solution of ammonium chloride.
- The product is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated.

- The crude product is purified by flash chromatography.

Reactivity and Applications

The primary application of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide** is in the Wittig reaction, a powerful method for the formation of carbon-carbon double bonds. The resulting α,β -unsaturated ester products are valuable intermediates in the synthesis of a wide range of more complex molecules, including natural products and pharmaceuticals.

The following diagram illustrates the general workflow for the synthesis and application of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide** in a Wittig reaction.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and application of the phosphonium salt.

Safety Information

(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide is a chemical that requires careful handling.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[1][4]}

- Precautionary Statements: P261 (Avoid breathing dust/fumes/gas/mist/vapors/spray), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1][4]
- Signal Word: Warning.[1]
- Pictogram: GHS07 (Exclamation mark).[1]

It is essential to consult the Safety Data Sheet (SDS) for this compound before use and to handle it in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (3-Ethoxy-3-oxopropyl)(triphenyl)phosphonium bromide | 42843-94-7 [sigmaaldrich.com]
- 2. (3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide [cymitquimica.com]
- 3. (3-Ethoxy-3-oxopropyl)(triphenyl)phosphonium bromide | 42843-94-7 [sigmaaldrich.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. 42843-94-7|(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide|BLD Pharm [bldpharm.com]
- 6. chemscene.com [chemscene.com]
- 7. (3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide [oakwoodchemical.com]
- 8. pure.mpg.de [pure.mpg.de]
- 9. [PDF] Rapid synthesis of (3-bromopropyl) triphenylphosphonium bromide or iodide | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Physical and chemical properties of (3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151500#physical-and-chemical-properties-of-3-ethoxy-3-oxopropyl-triphenylphosphonium-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com